

Section 1: Compound Identification and Physicochemical Profile

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Compound of Interest

Compound Name: 2-(Azetidin-1-yl)ethanamine
dihydrochloride

Cat. No.: B8047081

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2-(Azetidin-1-yl)ethanamine Dihydrochloride is a versatile intermediate used in the synthesis of more complex molecules, particularly in the development of novel therapeutics.[2] The four-membered azetidine ring imparts a unique conformational rigidity that is attractive for designing ligands that target specific biological receptors.[1]

Identifier	Value	Source
Chemical Name	2-(Azetidin-1-yl)ethanamine Dihydrochloride	ChemScene
Synonym(s)	2-(1-Azetidinyl)ethanamine 2HCl	N/A
CAS Number	1956365-06-2 (representative)	[3]
Molecular Formula	C ₅ H ₁₄ Cl ₂ N ₂	[4]
Molecular Weight	173.08 g/mol	[4]
Structure	SMILES: Cl.Cl.NCCC1CNC1	[4]

Physicochemical Property	Value	Source
Appearance	White to off-white solid; potentially hygroscopic.	[2]
Purity	Typically $\geq 97\%$ or $\geq 98\%$	[2][4]
Storage Temperature	Recommended 2-8°C, sealed in a dry environment.	[4]
Solubility	Enhanced solubility in aqueous solutions due to the salt form.	[2]

Section 2: Comprehensive Hazard Analysis

While a specific, complete SDS for this exact CAS number is not publicly available, a robust hazard profile can be constructed by analyzing data from the free base, structurally similar amine hydrochlorides, and related azetidine compounds. The primary hazards are associated with irritation, sensitization, and acute oral toxicity.[5][6]

GHS Classification	Hazard Statement	Precautionary Statement Examples
Acute Oral Toxicity, Category 4	H302: Harmful if swallowed	P270, P301+P312, P330
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation	P280, P302+P352, P332+P313
Serious Eye Damage/Irritation, Category 2	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure), Category 3	H335: May cause respiratory irritation	P261, P271, P304+P340

Mechanistic Insights & Toxicological Considerations:

The toxicity of certain azetidine-containing molecules stems from their ability to act as mimics of the amino acid proline.[7] For example, azetidine-2-carboxylic acid can be misincorporated into newly synthesized proteins, leading to misfolded proteins and triggering a global stress

response.[8] While direct evidence for this mechanism is not available for 2-(Azetidin-1-yl)ethanamine, researchers should be aware of this potential pathway of toxicity inherent to some azetidine derivatives. General studies on other azetidine derivatives have classified them as having moderate toxicity.[9]

Caption: Primary hazard pathways for 2-(Azetidin-1-yl)ethanamine 2HCl.

Section 3: The Critical Challenge of Hygroscopicity: Handling and Storage Protocols

The dihydrochloride salt form makes this compound susceptible to hygroscopicity—the tendency to absorb moisture from the air.[10] Improper handling of hygroscopic materials is a critical source of experimental error and potential degradation.[10][11] Absorbed water increases the measured mass, leading to inaccurately prepared solutions of lower-than-intended concentration.[10] Furthermore, moisture can promote clumping, making the powder difficult to handle, and may lead to chemical degradation over time.[10]

Experimental Protocol: Weighing and Preparing Solutions

This protocol outlines the best practices for handling a hygroscopic solid to maintain its integrity.[10]

Ideal Method (Dry Atmosphere)

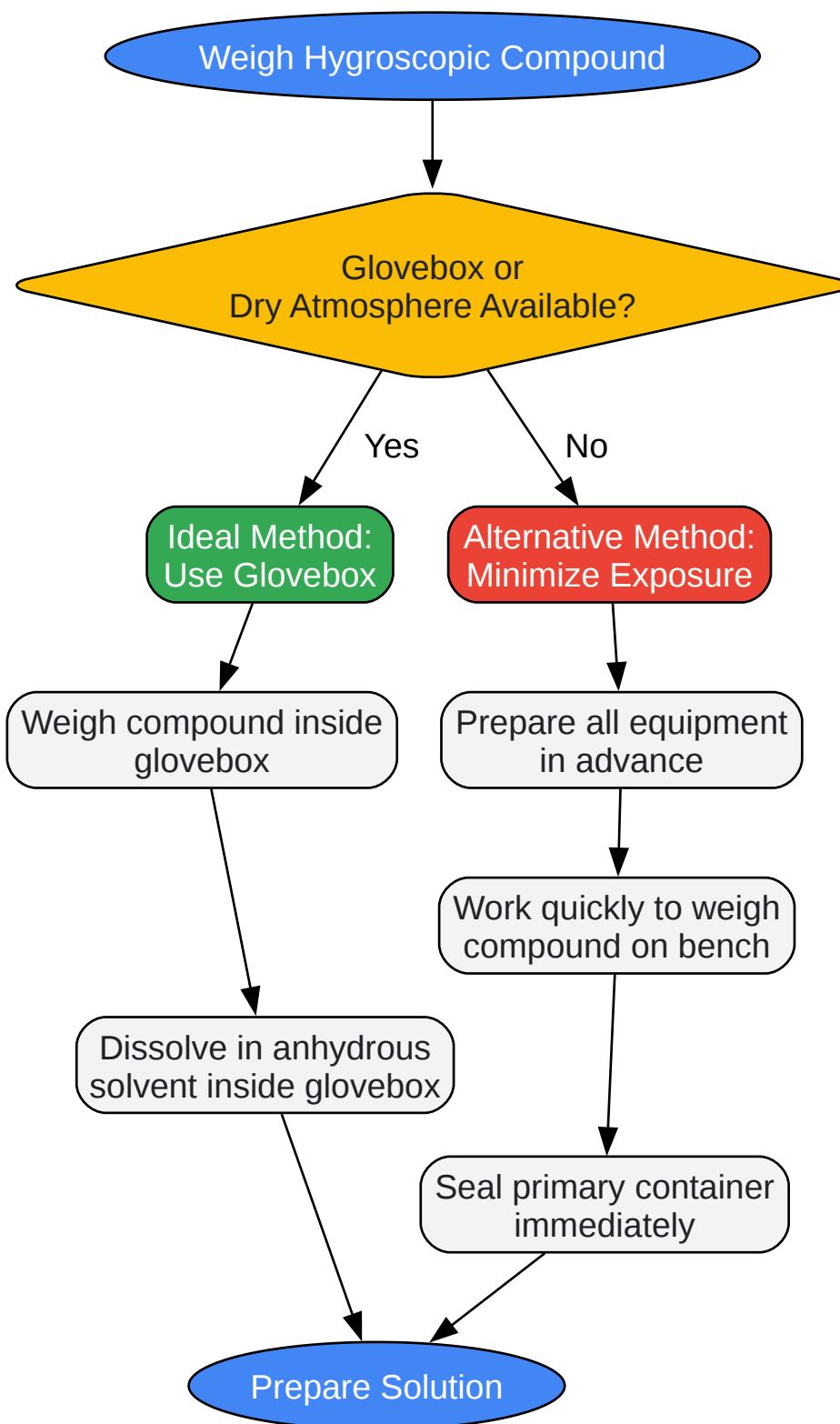
- **Preparation:** Transfer the required amount of the compound, along with spatulas and weighing vessels, into a glovebox or glove bag with a dry, inert atmosphere (e.g., nitrogen or argon).
- **Equilibration:** Allow the compound container to equilibrate to the ambient temperature of the glovebox before opening to prevent condensation.
- **Weighing:** Place a weighing boat on a tared analytical balance inside the glovebox. Quickly transfer the desired amount of powder to the boat and record the weight.
- **Sealing:** Securely close the primary container of the compound immediately after dispensing.

- **Dissolution:** Transfer the weighed powder into a volumetric flask and dissolve it in the appropriate anhydrous solvent, all within the inert atmosphere.
- **Storage:** If not for immediate use, store the prepared stock solution in a tightly sealed container, protected from light, at the recommended temperature.[\[10\]](#)

Alternative Method (Low-Humidity Environment)

If a glovebox is unavailable, the following procedure minimizes moisture exposure:

- **Preparation:** Work in an area with the lowest possible humidity. Have all equipment (spatula, weighing boat, volumetric flask with solvent) ready and within immediate reach.
- **Weighing:** Tare a weighing boat on the balance. Minimize the time the primary container is open by working quickly and decisively.
- **Dispensing:** Open the container, remove the desired amount of powder, and place it on the weighing boat.
- **Sealing:** Immediately and securely close the compound's container.[\[10\]](#)
- **Dissolution:** Promptly transfer the weighed powder to the volumetric flask and proceed with dissolution.
- **Best Practice:** To avoid repeatedly opening the main container, consider aliquoting the powder into smaller, single-use vials under a dry atmosphere for long-term storage.[\[10\]](#)



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Caption: Decision workflow for handling hygroscopic compounds.

Section 4: Exposure Control and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to minimize exposure.

- Engineering Controls: Use in a well-ventilated area. A chemical fume hood is recommended for all weighing and solution preparation steps to keep airborne levels to a minimum.[\[12\]](#)
- Hygiene Measures: Wash hands thoroughly after handling and before eating, drinking, or smoking. Contaminated clothing should be removed and washed before reuse.[\[5\]](#)[\[12\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or ANSI Z87.1.	Protects against splashes and airborne dust particles causing serious eye irritation. [12]
Hand Protection	Handle with compatible chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can cause irritation. [12]
Skin and Body Protection	Lab coat. Choose body protection according to the amount and concentration of the substance.	Minimizes the risk of accidental skin contact. [12]
Respiratory Protection	Not required for normal handling with adequate ventilation. Use a NIOSH/MSHA-approved respirator if dust is generated and ventilation is inadequate.	Protects against inhalation of dust which may cause respiratory tract irritation. [12]

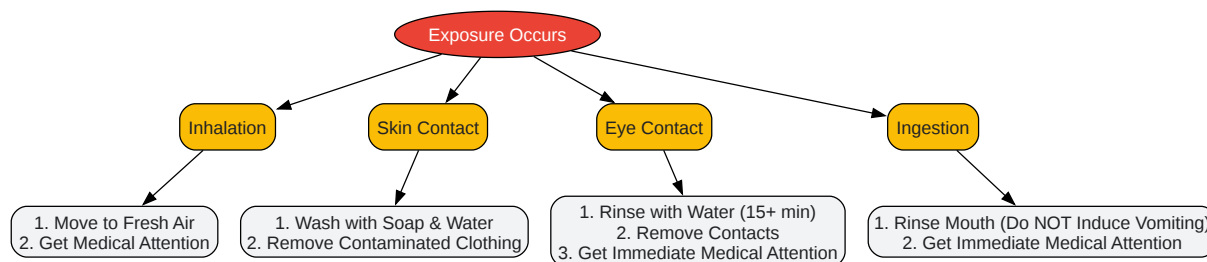
Section 5: Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[12][13]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[12][13]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][14]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[12][13]

Spill and Fire Management

- **Small Spill:** Carefully sweep up the solid material, avoiding dust formation. Place in a suitable, closed container for disposal.[12]
- **Large Spill:** Evacuate the area. Wear appropriate PPE. Sweep or shovel the material into suitable containers for disposal. Prevent the product from entering drains.[12]
- **Fire-Fighting:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[13] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[12] Hazardous decomposition products under fire conditions include oxides of carbon (CO, CO₂) and nitrogen (NO_x).[12]



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Caption: Decision tree for first-aid response to exposure.

Section 6: Stability, Reactivity, and Disposal

- **Chemical Stability:** The compound is stable under recommended storage conditions (cool, dry, tightly sealed).[12] Hygroscopic nature requires protection from moisture.[14]
- **Materials to Avoid:** Keep away from strong oxidizing agents and strong acids to prevent vigorous reactions.[12]
- **Hazardous Decomposition Products:** Thermal decomposition can produce toxic fumes, including carbon oxides and nitrogen oxides.[12]
- **Disposal:** Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Do not allow the chemical to enter drains or waterways. [12]

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